

Essential Safety and Logistical Information for Handling 2-Chlorobenzoic Acid

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Compound of Interest

Compound Name: 2-Chlorobenzoic acid

Cat. No.: B123124

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This guide provides crucial safety and logistical procedures for researchers, scientists, and drug development professionals handling **2-Chlorobenzoic acid** (CAS No. 118-91-2). Adherence to these protocols is critical for ensuring personal safety and minimizing laboratory hazards. This document outlines the necessary personal protective equipment (PPE), a step-by-step operational plan, and appropriate disposal procedures.

Hazard Identification: **2-Chlorobenzoic acid** is a hazardous chemical that can cause serious eye irritation and skin irritation.^{[1][2][3][4]} It may also cause respiratory irritation.^{[2][3]} In case of fire, it may release toxic fumes such as carbon monoxide, carbon dioxide, and hydrogen chloride gas.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **2-Chlorobenzoic acid**. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Best Practices
Eyes/Face	Chemical safety goggles or a face shield	Goggles should conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3] A face shield should be used in conjunction with goggles if there is a risk of splashing.
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene) and a laboratory coat or chemical-resistant apron	Inspect gloves for any signs of degradation or perforation before use.[5] Change gloves frequently and immediately if contaminated. A fully buttoned lab coat provides a primary barrier. For larger quantities or splash risks, a chemical-resistant apron over the lab coat is recommended.[5]
Respiratory	NIOSH/MSHA-approved respirator	A respirator is required when dusts are generated.[6] The type of respirator and cartridge should be selected based on a formal risk assessment of the specific procedure.[7]
Feet	Closed-toe shoes	Shoes should be made of a material that offers protection against accidental spills.[5]

Operational Plan

A systematic approach to handling **2-Chlorobenzoic acid**, from preparation to disposal, is essential for safety.

1. Preparation:

- Ensure all necessary PPE is available and in good condition.
- Read the Safety Data Sheet (SDS) thoroughly before starting any work.
- Ensure that an eyewash station and safety shower are close to the workstation location.[\[1\]](#)
- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)[\[9\]](#)

2. Handling:

- Avoid all direct contact with the substance.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Avoid breathing in dust.[\[1\]](#)[\[2\]](#) Do not generate dusty conditions.
- Do not eat, drink, or smoke in the work area.[\[9\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)

3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[2\]](#)[\[3\]](#) If skin irritation occurs, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove the individual from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[3\]](#)

- Spills: For small spills, use appropriate tools to put the spilled solid in a convenient waste disposal container. For large spills, use a shovel to put the material into a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and dispose of it according to local and regional authority requirements.[8]

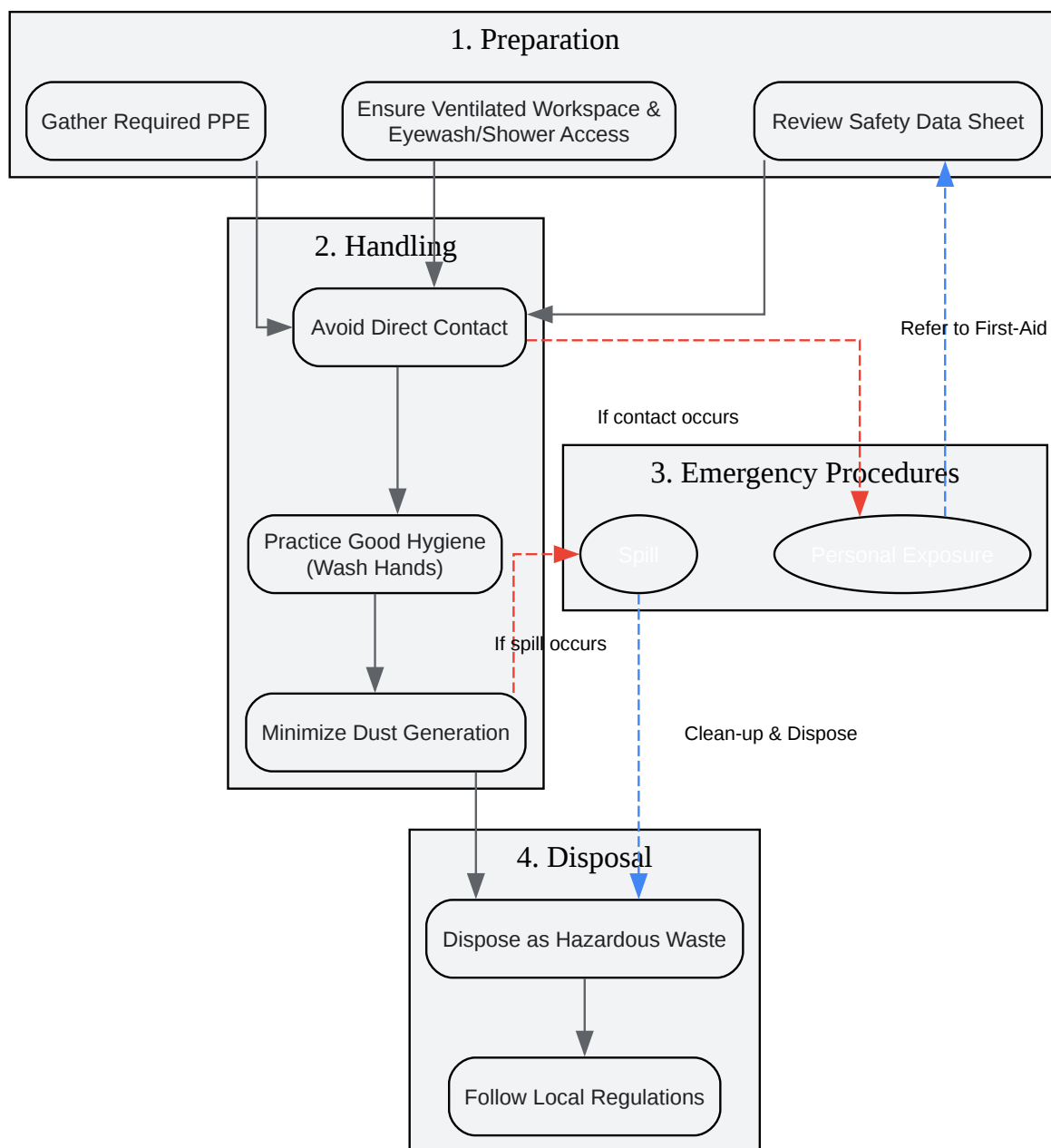
Disposal Plan

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2]
- This material and its container must be disposed of as hazardous waste.[9]
- Do not allow the chemical to enter drains.[2]

Quantitative Data

Property	Value
CAS Number	118-91-2
Molecular Formula	C7H5ClO2
Molecular Weight	156.57 g/mol [8]
Melting Point	142°C (287.6°F)[8]
Flash Point	173°C (343.4°F)[8]
Autoignition Temperature	530°C (986°F)[1][3]
Oral LD50 (Rat)	501 mg/kg[8]

Workflow for Safe Handling of 2-Chlorobenzoic Acid



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Caption: Workflow for the safe handling of **2-Chlorobenzoic acid**.

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